

Iopentol: A Technical Overview of its Discovery and Development

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For Researchers, Scientists, and Drug Development Professionals

Abstract

lopentol (trade name Imagopaque) is a non-ionic, monomeric, tri-iodinated, water-soluble X-ray contrast agent. Developed for various radiological examinations, it was designed to offer low osmolality and good tolerability. This document provides a technical summary of the discovery and development of **iopentol**, covering its chemical properties, synthesis, preclinical and clinical findings. While detailed experimental protocols are not extensively available in the public domain, this guide synthesizes the existing data to provide a comprehensive overview for research and development professionals.

Chemical Properties and Synthesis

lopentol is chemically known as 1-N,3-N-bis(2,3-dihydroxypropyl)-5-[N-(2-hydroxy-3-methoxypropyl)acetamido]-2,4,6-triiodobenzene-1,3-dicarboxamide. Its structure is characterized by a tri-iodinated benzene ring, which is responsible for its radiopaque properties. The presence of multiple hydroxyl groups enhances its water solubility and contributes to its low osmolality, a key feature for reducing adverse effects associated with contrast media.

Physicochemical Properties

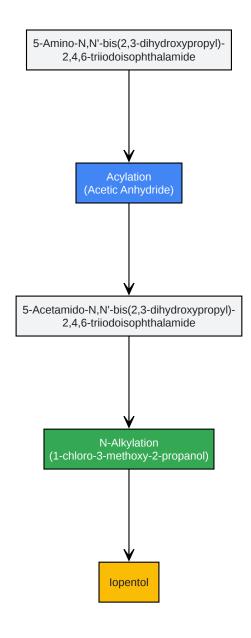


Property	Value	Reference
IUPAC Name	1-N,3-N-bis(2,3-dihydroxypropyl)-5-[N-(2-hydroxy-3-methoxypropyl)acetamido]-2,4, 6-triiodobenzene-1,3-dicarboxamide	[1]
CAS Number	89797-00-2	[1]
Molecular Formula	C20H28I3N3O9	[1]
Molar Mass	835.169 g·mol−1	[1]
Osmolality (300 mg I/ml)	0.64 Osm/kg H2O	[2]
Viscosity (300 mg I/ml at 37°C)	6.5 mPa·s	
Protein Binding	Low (<3%)	_

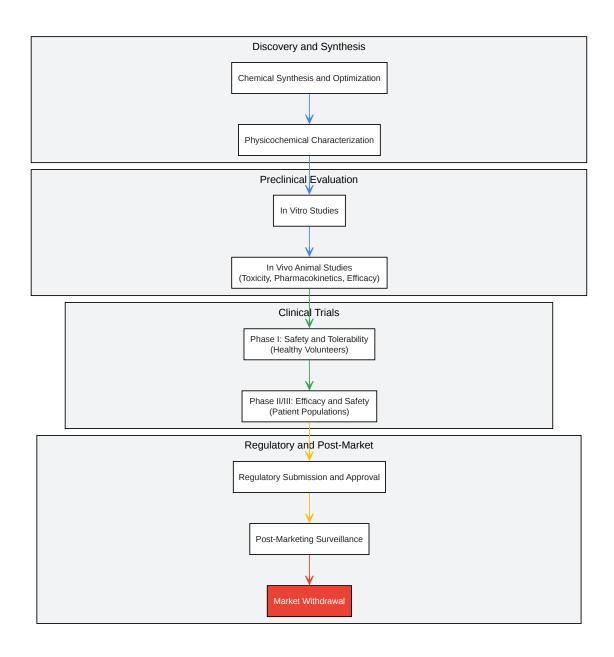
Synthesis Pathway

The synthesis of **iopentol** involves a multi-step chemical process. While specific, detailed protocols from manufacturing are proprietary, the general pathway can be outlined from publicly available patents and literature. The process typically begins with the acylation of 5-amino-N,N'-bis(2,3-dihydroxypropyl)-2,4,6-triiodoisophthalamide, followed by N-alkylation to introduce the 2-hydroxy-3-methoxypropyl group.









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References

- 1. Safety and toleration of the non-ionic contrast medium iopentol. An intravenous phase I trial - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Iopentol (Imagopaque 350) compared with iohexol (Omnipaque 350) in pediatric cardioangiography. A clinical trial assessing adverse events, ECG, blood pressure and diagnostic information PubMed [pubmed.ncbi.nlm.nih.gov]
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